

# Application Notes & Protocols: Spectrophotometric Determination of Bromodichloromethane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Bromodichloromethane*

Cat. No.: *B127517*

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## For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the quantitative determination of **bromodichloromethane** (BDCM), a common disinfection byproduct in chlorinated water, using a simple and cost-effective spectrophotometric method based on the Fujiwara reaction. This method is suitable for the analysis of BDCM in various aqueous samples.

## Principle

The spectrophotometric determination of **bromodichloromethane** is based on the Fujiwara reaction. In this reaction, polyhalogenated aliphatic compounds react with pyridine in an alkaline medium to produce a reddish-pink colored polymethine dye. The intensity of the color produced is directly proportional to the concentration of **bromodichloromethane** in the sample and is measured spectrophotometrically at a specific wavelength.

## Quantitative Data Summary

The following table summarizes the quantitative data for the spectrophotometric determination of trihalomethanes, including **bromodichloromethane**, using the Fujiwara reaction.

Parameter	Value	Reference
Wavelength of Maximum Absorbance ( $\lambda_{\text{max}}$ )	531 nm	[1]
Linear Range	0.2 - 8 $\mu\text{g/mL}$	[1]
Detection Limit	187 ng/mL	[1]
Optimal Reaction Time in Boiling Water	4 minutes	[1]
Alternative Reaction Time at 100°C	0.5 - 10 minutes	[2]

## Experimental Protocol

This protocol details the step-by-step procedure for the determination of **bromodichloromethane** in an aqueous sample.

### 1. Reagents and Materials:

- Pyridine (Analytical Grade)
- Potassium Hydroxide (KOH) Solution (10 M): Dissolve 56.1 g of KOH pellets in deionized water and make up to 100 mL. Caution: This solution is highly corrosive. Handle with appropriate personal protective equipment (PPE).
- Bromodichloromethane** Standard Stock Solution (e.g., 1000  $\mu\text{g/mL}$ ): Prepare by accurately weighing and dissolving pure **bromodichloromethane** in a suitable solvent like methanol.
- Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with deionized water to cover the desired concentration range (e.g., 0.2, 1, 2, 5, 8  $\mu\text{g/mL}$ ).
- Test tubes
- Pipettes

- Water bath
- Ice bath
- Spectrophotometer
- Cuvettes

## 2. Sample Preparation:

- For water samples with low concentrations of **bromodichloromethane** ( $< 1 \mu\text{g/mL}$ ), a preconcentration step may be necessary.<sup>[1]</sup> This can be achieved by adsorbing the analyte onto a solid-phase extraction (SPE) cartridge (e.g., Amberlite XAD-4 resin) and subsequently eluting with pyridine.<sup>[1]</sup>
- For samples within the linear range, no pre-treatment is required.

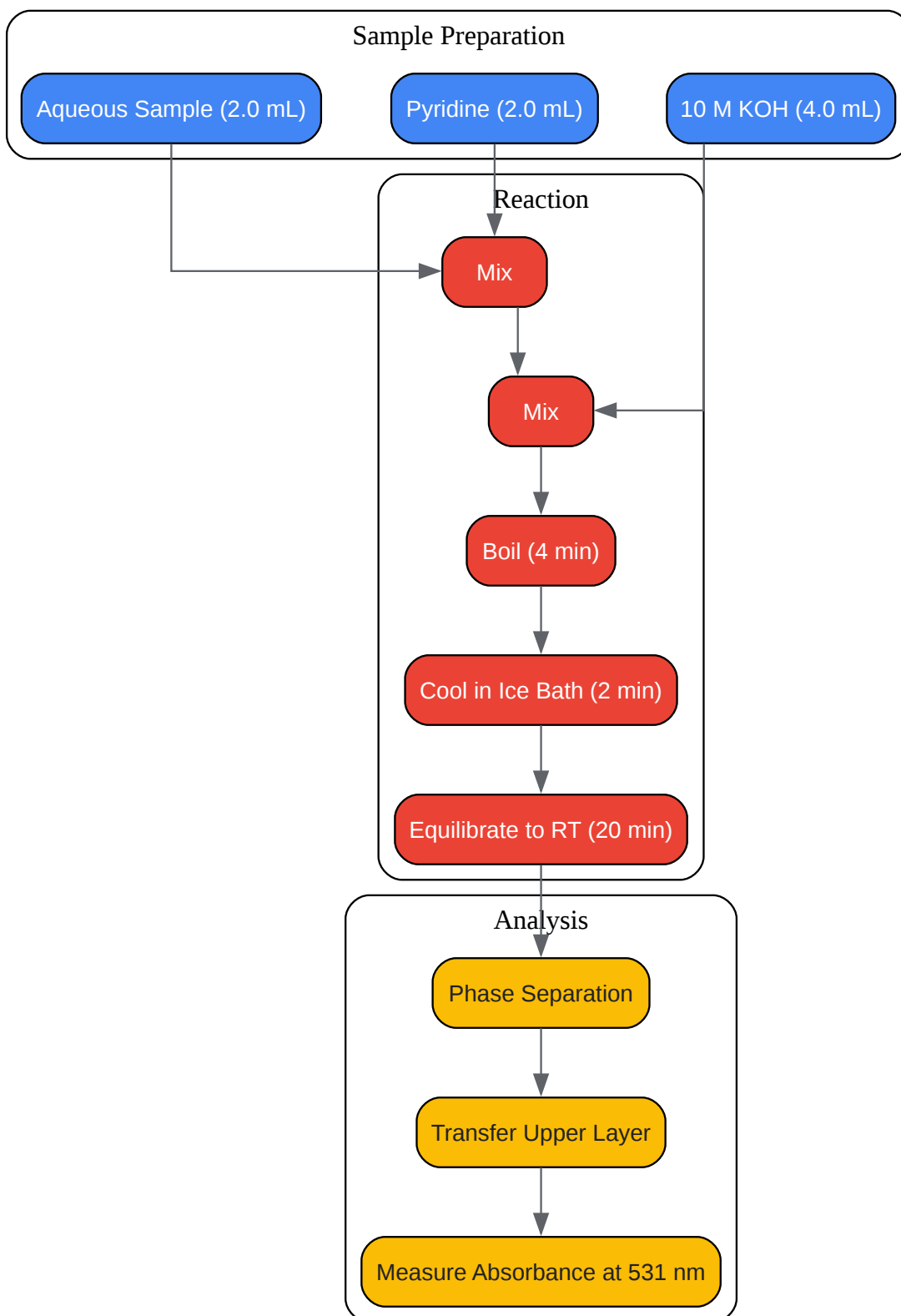
## 3. Experimental Procedure:

- Pipette 2.0 mL of the water sample or standard solution into a test tube.
- Add 2.0 mL of pyridine to the test tube and mix well.
- Carefully add 4.0 mL of 10 M potassium hydroxide solution to the mixture.<sup>[1]</sup> Mix thoroughly.
- Place the test tube in a boiling water bath for 4 minutes.<sup>[1]</sup>
- Immediately transfer the test tube to an ice bath for 2 minutes to stop the reaction.<sup>[1]</sup>
- Allow the tube to equilibrate to room temperature for 20 minutes.<sup>[1]</sup>
- A two-phase system will be observed. Carefully transfer the upper, colored pyridine layer to a cuvette.
- Measure the absorbance of the solution at 531 nm against a reagent blank.<sup>[1]</sup> The reagent blank is prepared by following the same procedure using 2.0 mL of deionized water instead of the sample.

#### 4. Calibration Curve:

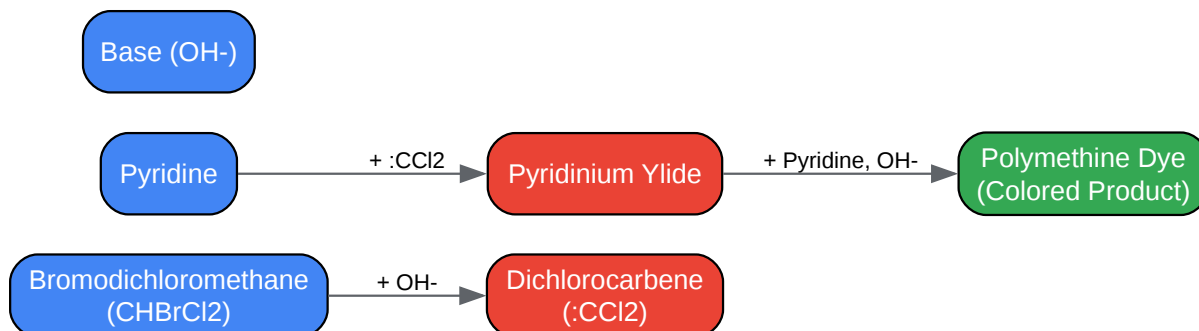
- Prepare a series of **bromodichloromethane** standards of known concentrations.
- Follow the experimental procedure (steps 3.1-3.8) for each standard.
- Plot a graph of absorbance versus the concentration of **bromodichloromethane**.
- Determine the concentration of **bromodichloromethane** in the unknown sample by interpolating its absorbance value on the calibration curve.

## Diagrams



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Caption: Experimental workflow for the spectrophotometric determination of **bromodichloromethane**.



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Caption: Simplified proposed reaction pathway for the Fujiwara reaction with **bromodichloromethane**.

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## References

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Phone: (601) 213-4426  
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